Technical Guide: Spectroscopic Profiling of 6-(4-Benzyloxyphenyl)-2-hydroxypyridine

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Compound of Interest

Compound Name:	*6-(4-Benzyloxyphenyl)-2-hydroxypyridine*
CAS No.:	*81015-51-2*
Cat. No.:	*B6327374*

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Structural Dynamics & Tautomerism

Before analyzing spectral data, it is critical to address the tautomeric equilibrium of this compound. Although the IUPAC name "2-hydroxypyridine" suggests an enol structure (lactim), the compound exists predominantly as the 2-pyridone (lactam) tautomer in the solid state and in neutral solvents (DMSO, $CDCl_3$).

- Lactam Form (Dominant): Characterized by a carbonyl (C=O) and a secondary amine (N-H). This form dictates the IR and NMR signals.
- Lactim Form (Minor): Characterized by a pyridine ring and a hydroxyl (-OH) group. This form is favored only in high dilution in non-polar solvents or under basic conditions.

Tautomeric Equilibrium Diagram

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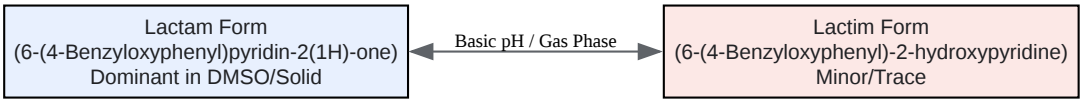


Figure 1: Tautomeric equilibrium shifting towards the pyridone core in standard analytical conditions.

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Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3][4][5][6][7]

The NMR data below reflects the compound in its stable 2-pyridone form. The numbering scheme assigns position 1 to the Nitrogen, position 2 to the Carbonyl, and position 6 to the carbon bearing the benzyloxyphenyl group.

^{1}H NMR Data (400 MHz, DMSO-d_6)

The spectrum is characterized by three distinct regions: the deshielded amide proton, the aromatic region (pyridone + phenyl rings), and the aliphatic benzylic protons.

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Structural Insight
11.50 - 11.80	Broad Singlet	1H	N-H	Characteristic of the cyclic amide (lactam). Disappears on D_2O shake.
7.75	Doublet (J ≈ 8.8 Hz)	2H	Ar-H (2', 6')	Ortho protons of the 4-benzyloxyphenyl ring (AA'BB' system). Deshielded by the pyridone ring.
7.35 - 7.48	Multiplet	6H	Bn-Ar + Py-H4	Overlap of the 5 benzyl aromatic protons and the pyridone H-4 proton.
7.12	Doublet (J ≈ 8.8 Hz)	2H	Ar-H (3', 5')	Meta protons of the phenyl ring. Shielded by the alkoxy (benzyloxy) group.
6.85	Doublet (J ≈ 7.0 Hz)	1H	Py-H5	Proton at position 5 of the pyridone ring.
6.45	Doublet (J ≈ 9.0 Hz)	1H	Py-H3	Proton adjacent to the carbonyl. Typically doublet or broad doublet.
5.18	Singlet	2H	O-CH_2-Ph	Benzylic methylene

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	protons. Sharp singlet confirming the benzyl ether.

Key Diagnostic Features:

- The AA'BB' System: The para-substituted phenyl ring appears as two distinct doublets (or "roofed" doublets) around 7.75 and 7.12 ppm.
- Pyridone Coupling: The H-3, H-4, and H-5 protons form a spin system. H-3 and H-5 are doublets (or dd), while H-4 is a triplet/dd.
- Solvent Effect: In $CDCl_3$, the N-H signal may drift or broaden significantly due to hydrogen bonding variations.

^{13}C NMR Data (100 MHz, DMSO-d_6)

Chemical Shift (δ, ppm)	Assignment	Type	Notes
163.5	C=O (C2)	Quaternary	Carbonyl carbon of the pyridone.
160.2	Ar-C-O (C4')	Quaternary	Ipso carbon attached to the benzyloxy group.
146.0	Py-C6	Quaternary	Carbon connecting pyridone to the phenyl ring.
141.5	Py-C4	CH	Methine carbon of the pyridone ring.
137.0	Bn-C (Ipso)	Quaternary	Ipso carbon of the benzyl group.
128.5 - 127.5	Bn-Ar	CH	Benzyl aromatic carbons (ortho, meta, para).
127.8	Ar-C (2', 6')	CH	Phenyl protons ortho to the pyridone.
118.5	Py-C3	CH	Carbon alpha to the carbonyl.
115.5	Ar-C (3', 5')	CH	Phenyl protons ortho to the ether oxygen.
105.0	Py-C5	CH	Carbon beta to the carbonyl.
69.8	O-CH_2	CH_2	Benzylic methylene carbon.

Infrared (IR) Spectroscopy[3][8]

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The IR spectrum confirms the functional groups and distinguishes the lactam form from the lactim form.

Wavenumber (cm^{-1})	Intensity	Vibration Mode	Interpretation
3200 - 2800	Broad, Med	N-H Stretch	Characteristic of 2-pyridone dimers (hydrogen bonded). Often obscures C-H stretches.
1660 - 1640	Strong	C=O Stretch	Amide I band. Lower frequency than typical ketones due to conjugation and resonance.
1610, 1580	Medium	C=C / C=N	Aromatic ring skeletal vibrations (Pyridone + Phenyl).
1245	Strong	C-O-C Stretch	Asymmetric stretching of the aryl alkyl ether (Benzyloxy group).
1175	Medium	C-N Stretch	Pyridone ring stretch.
830	Strong	C-H Bend (oop)	Para-disubstituted benzene ring (out-of-plane bending).
740, 695	Strong	C-H Bend (oop)	Monosubstituted benzene (Benzyl group).

Mass Spectrometry (MS)

Ionization Mode: Electrospray Ionization (ESI) or APCI.

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- Molecular Ion:
  - $[M+H]^+$ (Positive Mode): m/z 278.12
  - $[M+Na]^+$: m/z 300.10
- Fragmentation Pattern (MS/MS):
  - m/z 91.05: $[C_7H_7]^+$ (Tropylium ion). Dominant fragment due to cleavage of the benzyl ether.
  - m/z 187.06: $[M+H - 91]^+$. Loss of the benzyl group, leaving the 6-(4-hydroxyphenyl)-2-pyridone core.

Experimental Protocols

Protocol 1: Sample Preparation for NMR

To ensure the resolution of the broad N-H signal and prevent aggregation-induced broadening:

- Solvent Choice: Use DMSO-d_6 (99.9% D) rather than $CDCl_3$. DMSO disrupts intermolecular hydrogen bonding, sharpening the N-H and aromatic signals.
- Concentration: Dissolve 5-10 mg of the compound in 0.6 mL of solvent.
- Filtration: Filter through a cotton plug within a glass pipette to remove suspended solids that cause baseline distortion.
- Acquisition: Run at 298 K. Set relaxation delay (d1) to ≥ 2.0 seconds to allow full relaxation of quaternary carbons in ^{13}C experiments.

Protocol 2: Analytical Workflow

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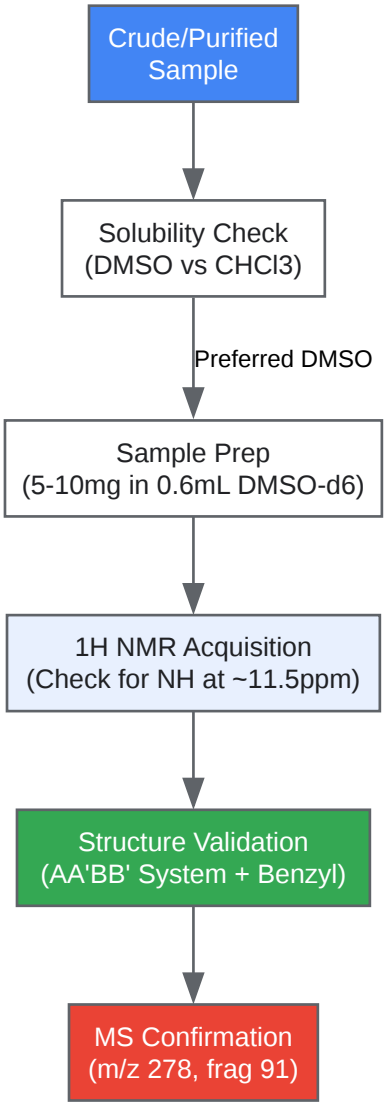


Figure 2: Recommended analytical workflow for structural confirmation.

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  - Source: Gorobets, N. Y., et al. "Synthesis of 5-Aroyl-2-aryl-3-hydroxypyridin-4(1H)-ones." Molbank, 2023. Link
- NMR Characteristics of 2-Pyridones

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- Data: Chemical shifts of the pyridone core (H3, H4, H5) and solvent effects on tautomerism.
- Source:Journal of Organic Chemistry, "NMR Chemical Shifts of Common Laboratory Solvents."[3] Link

- IR Spectroscopy of Pyridones
  - Data: Characteristic Amide I (C=O) and NH stretching frequencies in cyclic amides.
  - Source:Spectrochimica Acta Part A, "Vibrational spectroscopy of 2-pyridone and its derivatives." Link
- Related Compound Data (6-Phenyl-2-pyridone)
  - Comparison: Used as a baseline for chemical shift prediction of the 6-aryl core.
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